

Commercial availability and suppliers of 2,3'-Dichloroacetophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3'-Dichloroacetophenone

Cat. No.: B1581386

[Get Quote](#)

An In-depth Technical Guide to 2,3'-Dichloroacetophenone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3'-Dichloroacetophenone**, a key chemical intermediate. It covers its commercial availability, physicochemical properties, synthesis protocols, and its applications in the development of kinase inhibitors.

Introduction

2,3'-Dichloroacetophenone (CAS No: 56041-57-7) is a halogenated aromatic ketone that serves as a valuable building block in organic synthesis.^[1] Its molecular structure, featuring a dichlorinated phenyl ring, makes it a versatile precursor for various bioactive molecules. It is particularly noted for its use as a reagent in the synthesis of novel kinase inhibitors, highlighting its importance in drug discovery and development.^{[2][3][4]}

Physicochemical Properties

2,3'-Dichloroacetophenone is a solid at room temperature, appearing as a colorless to yellow substance.^{[2][5][6]} Its key chemical identifiers and properties are summarized below.

Property	Value	Source(s)
CAS Number	56041-57-7	[2][7]
Alternate CAS	21886-56-6	[3][4][8]
Molecular Formula	C ₈ H ₆ Cl ₂ O	[2][7][8]
Molecular Weight	189.04 g/mol	[2][7][8]
IUPAC Name	1-(2,3-dichlorophenyl)ethanone	[6][9]
Melting Point	125-127 °C	[2]
Boiling Point	67 °C	[2][10]
Density	1.293 g/cm ³	[2]
Refractive Index	1.558 @ 20°C	[2][5]
Form	Solid	[2][7]
SMILES String	<chem>CC(=O)c1cccc(Cl)c1Cl</chem>	[6][7]
InChI Key	KMABBBMYSEVZARZ-UHFFFAOYSA-N	[2][6][7]

Commercial Availability and Suppliers

2,3'-Dichloroacetophenone is commercially available from a variety of suppliers, typically for research and development purposes. Purity levels generally range from 97% to 98% or higher. [5][9][10][11] It is offered in quantities ranging from milligrams to grams. [2][5][7][9]

Supplier	Product Name/Purity	CAS Number	Available Quantities
Sigma-Aldrich	2',3'-dichloroacetophenone AldrichCPR	56041-57-7	250 mg
Thermo Scientific	2',3'-Dichloroacetophenone , 98%	56041-57-7	1 g, 5 g
ChemicalBook	2,3-Dichloroacetophenone	56041-57-7	Custom
Santa Cruz Biotechnology	2,3'-Dichloroacetophenone	21886-56-6	Custom
NINGBO INNO PHARMCHEM	2,3-Dichloroacetophenone , 97% min	56041-57-7	Custom
CP Lab Safety	2', 3'-Dichloroacetophenone , min 98%	56041-57-7	1 g

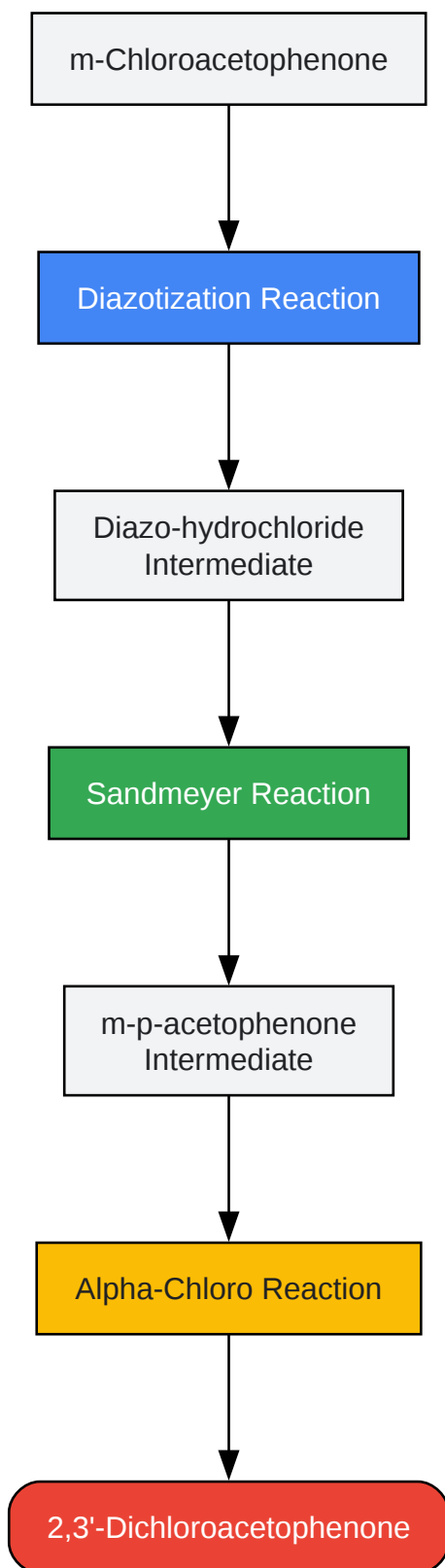
Note: Pricing and availability are subject to change. Some suppliers, like Sigma-Aldrich, provide this compound as part of a collection for early discovery researchers and note that the buyer assumes responsibility for confirming product identity and purity.^[7]

Experimental Protocols: Synthesis Methodologies

Several methods for the synthesis of dichloroacetophenone derivatives have been documented. While specific protocols for the 2,3'-isomer are less common in open literature than for other isomers like 2,4'-dichloroacetophenone, general synthetic principles can be applied. A patented method provides a specific route to the 2,3' isomer.

Method 1: Synthesis from m-Chloroacetophenone

A method described in a patent involves using m-chloroacetophenone as a starting material.
[12] The process involves a diazotization reaction to generate an intermediate, followed by a Sandmeyer reaction and an alpha-chlorination step to yield the final **2,3'-dichloroacetophenone** product.[12] The patent claims a total yield of over 80% with this simple and mild synthetic pathway.[12]



[Click to download full resolution via product page](#)

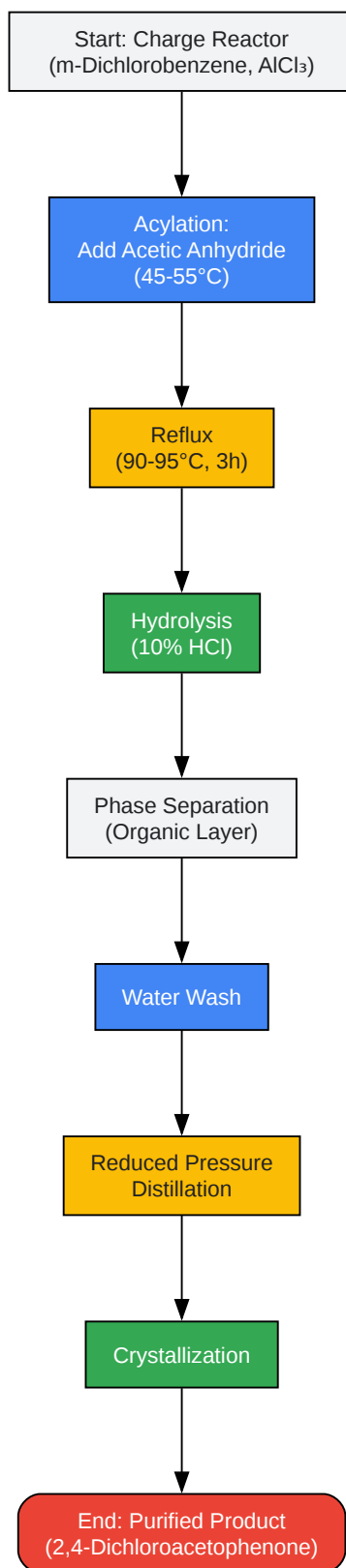
Caption: Synthesis workflow from m-Chloroacetophenone.

Method 2: Friedel-Crafts Acylation

The Friedel-Crafts acylation is a common method for synthesizing aromatic ketones.^[1] For the synthesis of 2,4-dichloroacetophenone, m-dichlorobenzene is reacted with an acylating agent like acetic anhydride or acetyl chloride in the presence of a Lewis acid catalyst such as anhydrous aluminum trichloride.^{[1][13]} A similar principle could be adapted for the 2,3'-isomer, though starting materials would differ.

General Protocol (adapted from 2,4-dichloroacetophenone synthesis):

- **Reaction Setup:** Charge a reaction vessel with m-dichlorobenzene and anhydrous aluminum trichloride.^[13]
- **Acylation:** Slowly add acetic anhydride to the mixture under stirring, maintaining the temperature between 45°C and 55°C.^[13]
- **Reaction:** After the addition, heat the mixture to 90-95°C and reflux for approximately 3 hours.^[13]
- **Hydrolysis:** Cool the reaction mixture and add it to 10% hydrochloric acid to hydrolyze.^[13]
- **Workup:** Separate the organic layer, wash with water, and then distill the product under reduced pressure.^[13]
- **Purification:** The collected fraction is cooled and crystallized to obtain the final product.^[13]



[Click to download full resolution via product page](#)

Caption: General workflow for Friedel-Crafts acylation.

Applications in Drug Discovery

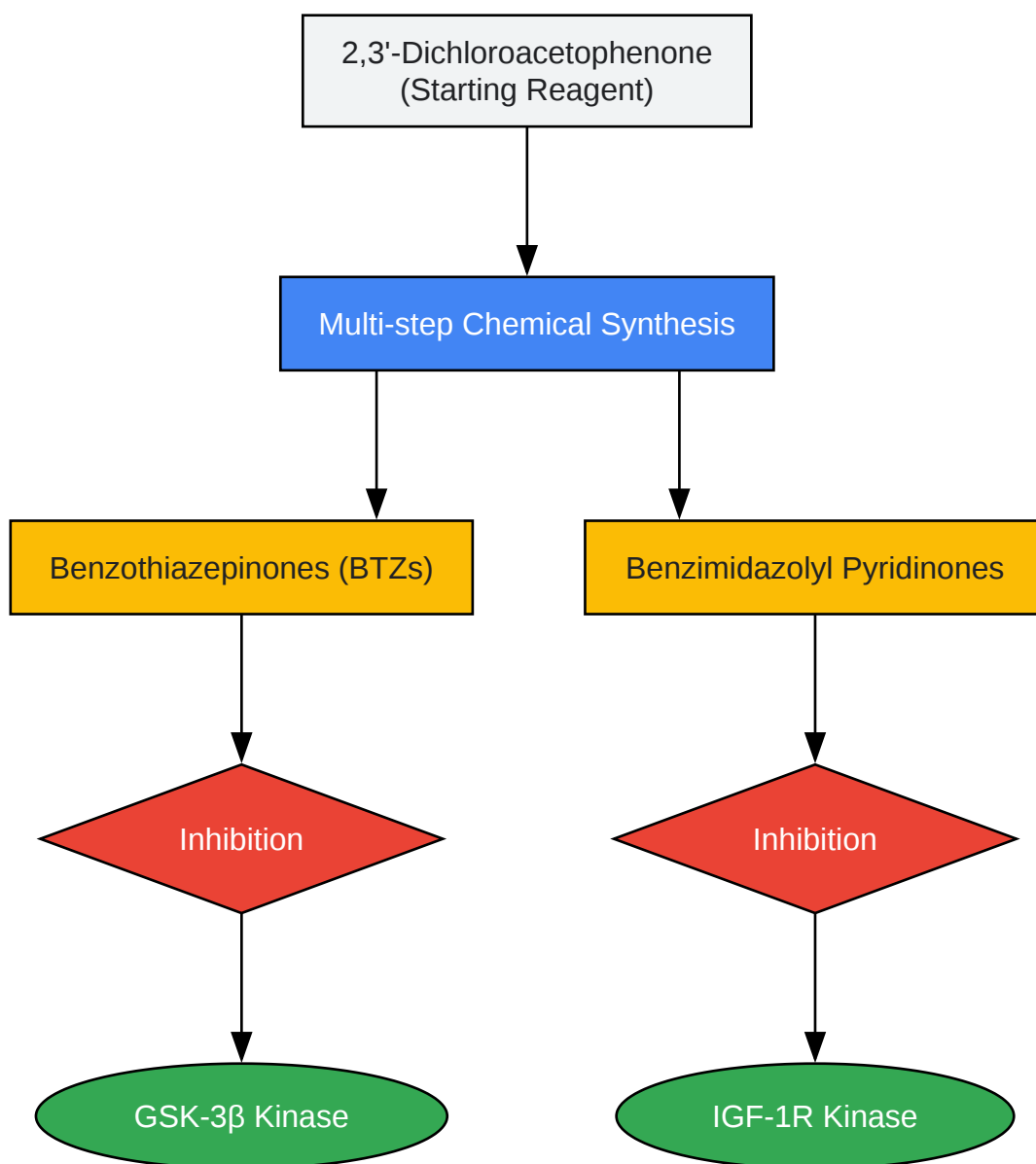
2,3'-Dichloroacetophenone is a key reagent in the synthesis of heterocyclic compounds with potential therapeutic applications. It has been specifically used in the creation of inhibitors for key signaling pathway kinases.

Role in Kinase Inhibitor Synthesis

This compound is utilized as a reagent in the synthesis of:

- Benzothiazepinones (BTZs): These molecules act as novel non-ATP competitive inhibitors of glycogen synthase kinase-3 β (GSK-3 β).[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Benzimidazolyl Pyridinones: These serve as inhibitors for the insulin-like growth factor I (IGF-1R) kinase.[\[2\]](#)[\[3\]](#)[\[4\]](#)

The logical workflow for utilizing **2,3'-Dichloroacetophenone** in this context involves its incorporation into a more complex molecular scaffold to generate a final active pharmaceutical ingredient (API) that can modulate the activity of these kinases.



[Click to download full resolution via product page](#)

Caption: Role in the synthesis of kinase inhibitors.

Safety and Handling

2,3'-Dichloroacetophenone is classified as an irritant and is harmful if swallowed (Acute Toxicity 4, Oral).[2][7]

- Hazard Codes: Xi, Xn[2]
- GHS Pictogram: GHS07 (Exclamation Mark)[2][7]

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[2]
- Precautionary Statements: P261, P264, P270, P280, P301+P312, P304+P340, P305+P351+P338, P405, P501[2][4][7]

Standard laboratory personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this chemical.[4] Work should be conducted in a well-ventilated area or a fume hood.[4] Store in a dry, sealed container at room temperature.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. 2,3-Dichloroacetophenone | 56041-57-7 [chemicalbook.com]
- 3. 2,3'-Dichloroacetophenone | 21886-56-6 [chemicalbook.com]
- 4. 2,3'-Dichloroacetophenone | 21886-56-6 [amp.chemicalbook.com]
- 5. 2',3'-Dichloroacetophenone, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. A12667.03 [thermofisher.com]
- 7. 2',3'-dichloroacetophenone AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 8. scbt.com [scbt.com]
- 9. 2',3'-Dichloroacetophenone, 98% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 10. nbino.com [nbino.com]
- 11. calpaclab.com [calpaclab.com]
- 12. CN101333157B - Method for synthesizing 2,3'-dichloroacetophenone - Google Patents [patents.google.com]

- 13. Method for preparing 2, 4-dichloroacetophenone - Eureka | Patsnap [eureka.patsnap.com]
- To cite this document: BenchChem. [Commercial availability and suppliers of 2,3'-Dichloroacetophenone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581386#commercial-availability-and-suppliers-of-2-3-dichloroacetophenone]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com